

Proper Disposal of 3'-Bromo-5'-chloro-2'-hydroxyacetophenone: A Comprehensive Guide

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Compound of Interest

Compound Name: 3'-Bromo-5'-chloro-2'-hydroxyacetophenone

Cat. No.: B1273138

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For Immediate Reference: Treat **3'-Bromo-5'-chloro-2'-hydroxyacetophenone** as a hazardous chemical waste. Do not dispose of it in standard laboratory trash or down the drain. This guide provides essential safety and logistical information for the proper disposal of **3'-Bromo-5'-chloro-2'-hydroxyacetophenone**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

Key Safety and Disposal Data

The following table summarizes the critical information for the safe handling and disposal of **3'-Bromo-5'-chloro-2'-hydroxyacetophenone**.

Property	Data	Reference
Chemical Name	3'-Bromo-5'-chloro-2'-hydroxyacetophenone	[1]
CAS Number	59443-15-1	[1]
Physical State	Solid	[1]
Hazard Classifications	Skin Irritant (Category 2), Eye Irritant (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory system)	
Personal Protective Equipment (PPE)	Chemical safety goggles, gloves (nitrile rubber recommended), N95 dust mask, lab coat.	
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases.	[2][3]
Primary Disposal Route	Collection as solid hazardous chemical waste for incineration by a licensed disposal facility.	[2][4]
Spill Cleanup	Sweep up spilled solid, avoiding dust formation, and collect in a suitable container for disposal.	[2]

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the necessary steps for the safe collection, storage, and disposal of **3'-Bromo-5'-chloro-2'-hydroxyacetophenone** waste.

Personal Protective Equipment (PPE) and Safety Precautions

- Always wear appropriate PPE, including a lab coat, chemical safety goggles, and compatible gloves, when handling the chemical or its waste.
- Handle the solid waste in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust.^[3]

Waste Segregation and Collection

- Do not mix **3'-Bromo-5'-chloro-2'-hydroxyacetophenone** waste with non-hazardous trash or other waste streams.
- As a halogenated organic compound, it must be segregated into a dedicated "Halogenated Organic Solid Waste" container.^[5]
- Use a clearly labeled, leak-proof, and compatible waste container. The container should be made of a material that does not react with the chemical.
- The waste container must be labeled "Hazardous Waste" and clearly identify its contents, including the full chemical name.

On-site Storage

- Store the hazardous waste container in a designated Satellite Accumulation Area (SAA) that is at or near the point of generation.^[6]
- Ensure the container is kept closed at all times, except when adding waste.^[6]
- Store the waste away from incompatible materials such as strong oxidizing agents.^[6]

Disposal of Contaminated Materials and Empty Containers

- Contaminated Labware: Items such as gloves, weighing paper, and pipette tips that are contaminated with **3'-Bromo-5'-chloro-2'-hydroxyacetophenone** should be placed in the designated halogenated solid waste container.

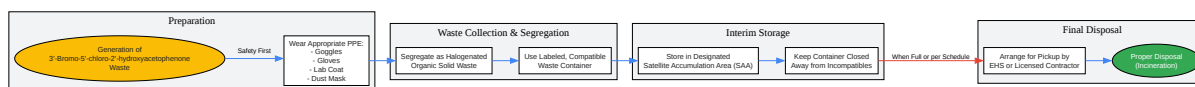
- Empty Containers:
 - Thoroughly remove all residual solid from the original chemical container.
 - Triple-rinse the container with a suitable solvent (e.g., acetone or ethanol).
 - Collect all rinsate as "Halogenated Liquid Waste" in a separate, appropriately labeled container.[7][8] Do not pour the rinsate down the drain.[7]
 - Once the container is clean and dry, deface or remove the original label and dispose of it as non-hazardous glass or plastic waste, as appropriate for your facility.[7][8]

Arranging for Final Disposal

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for the pickup and final disposal of the halogenated waste.
- Follow all institutional and local regulations for waste pickup scheduling and documentation.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **3'-Bromo-5'-chloro-2'-hydroxyacetophenone**.



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Caption: Disposal workflow for **3'-Bromo-5'-chloro-2'-hydroxyacetophenone**.

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